

# Application Notes and Protocols for 1,3-Dichloropropene in Agricultural Research

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These notes provide detailed protocols and application techniques for the use of 1,3-Dichloropropene (1,3-D) in agricultural research settings. The information is intended to guide the design and execution of experiments to evaluate its efficacy and environmental fate as a soil fumigant for controlling nematodes and other soil-borne pests.

## Overview and Formulations

1,3-Dichloropropene is a pre-plant soil fumigant used to manage a wide range of agricultural pests, primarily plant-parasitic nematodes.<sup>[1][2][3]</sup> It is a volatile organochlorine compound, typically available as a liquid mixture of cis and trans isomers.<sup>[3]</sup> Common formulations include those for shank injection (e.g., Telone™ II) and emulsifiable concentrates for drip irrigation (e.g., Telone™ EC, InLine™). Some formulations may also be mixed with chloropicrin to broaden the spectrum of controlled diseases.<sup>[1]</sup>

## Data Presentation: Application Rates and Efficacy

The following tables summarize key quantitative data from agricultural research studies on 1,3-D.

Table 1: Application Rates of 1,3-Dichloropropene for Nematode Control

Crop	Target Pest	Application Rate (Liters/ha)	Application Method	Soil Type	Reference
Spring Squash	Meloidogyne spp. (Root-knot nematodes)	56, 84, 112, 168	Broadcast with conventional chisels (30 cm deep)	Deep Sand	<a href="#">[4]</a>
Vegetable Crops	General Nematode Control	~100-130 kg/ha	Not Specified	Mineral Soils	<a href="#">[1]</a>
Carrots	General Nematode Control	18 to 20 gallons/acre	Not Specified	Not Specified	<a href="#">[3]</a>
Potatoes	General Nematode Control	9 to 12 gallons/acre	Not Specified	Mineral Soils	<a href="#">[3]</a>

Table 2: Efficacy of 1,3-Dichloropropene against Root-Knot Nematodes (*Meloidogyne* spp.) on Spring Squash

Treatment (Liters/ha)	Reduction in Second-Stage Juveniles (Trial 1, 34 DAP)	Reduction in Second-Stage Juveniles (Trial 1, 65 DAP)	Reduction in Root Gall Severity (Both Trials)
56	Significant	Significant	Decreased
84	Significant	Significant	Best Control
112	Significant	Significant	Best Control
168	Significant	Significant	Best Control
0 (Untreated Control)	-	-	-
DAP: Days After Planting. Data synthesized from Riegel et al.[4]			

## Experimental Protocols

### Protocol for Shank Injection Application of 1,3-Dichloropropene

This protocol outlines the steps for applying 1,3-D via shank injection in a research setting.

Objective: To evaluate the efficacy of shank-injected 1,3-D for the control of soil-borne pests.

Materials:

- 1,3-Dichloropropene formulation (e.g., Telone™ II)
- Tractor-mounted chisel plow or shank injector
- Personal Protective Equipment (PPE): chemical-resistant gloves, coveralls, respiratory protection, and eye protection[5]
- Soil sampling equipment (probes, bags)

- Equipment for soil sealing (e.g., disk, roller, tarp)[1][6]

#### Procedure:

- Pre-Application Site Preparation:
  - Conduct a baseline assessment of pest populations (e.g., nematode counts) in the experimental plots.
  - Prepare the soil to a fine tilth to ensure proper fumigant distribution and sealing.[7]
  - Ensure soil moisture is adequate for fumigation.
- Calibration of Application Equipment:
  - Calibrate the injection rig to deliver the precise application rate as determined by the experimental design.
- Application of 1,3-Dichloropropene:
  - Inject the 1,3-D at a depth of 12 to 18 inches (30 to 46 cm) below the soil surface.[1][3][6][8]
  - Maintain a consistent tractor speed to ensure uniform application.
- Soil Sealing:
  - Immediately after application, seal the chisel traces to minimize volatilization.[4][6]
  - Common sealing methods include disking, rolling, or covering the treated area with a plastic tarp.[1][6] Water sealing (immediate irrigation) can also be effective.[9]
- Post-Application Monitoring:
  - Establish a plant-back interval, typically at least 7 days, to allow for fumigant dissipation before planting the crop.[4]

- Collect soil and air samples at predetermined intervals to monitor the concentration and dissipation of 1,3-D.
- Assess pest populations and crop yield at various time points after planting to determine efficacy.[\[4\]](#)

## Protocol for Drip Irrigation Application of 1,3-Dichloropropene

This protocol describes the application of emulsifiable 1,3-D formulations through a drip irrigation system.

Objective: To assess the efficacy and distribution of drip-applied 1,3-D in the soil.

Materials:

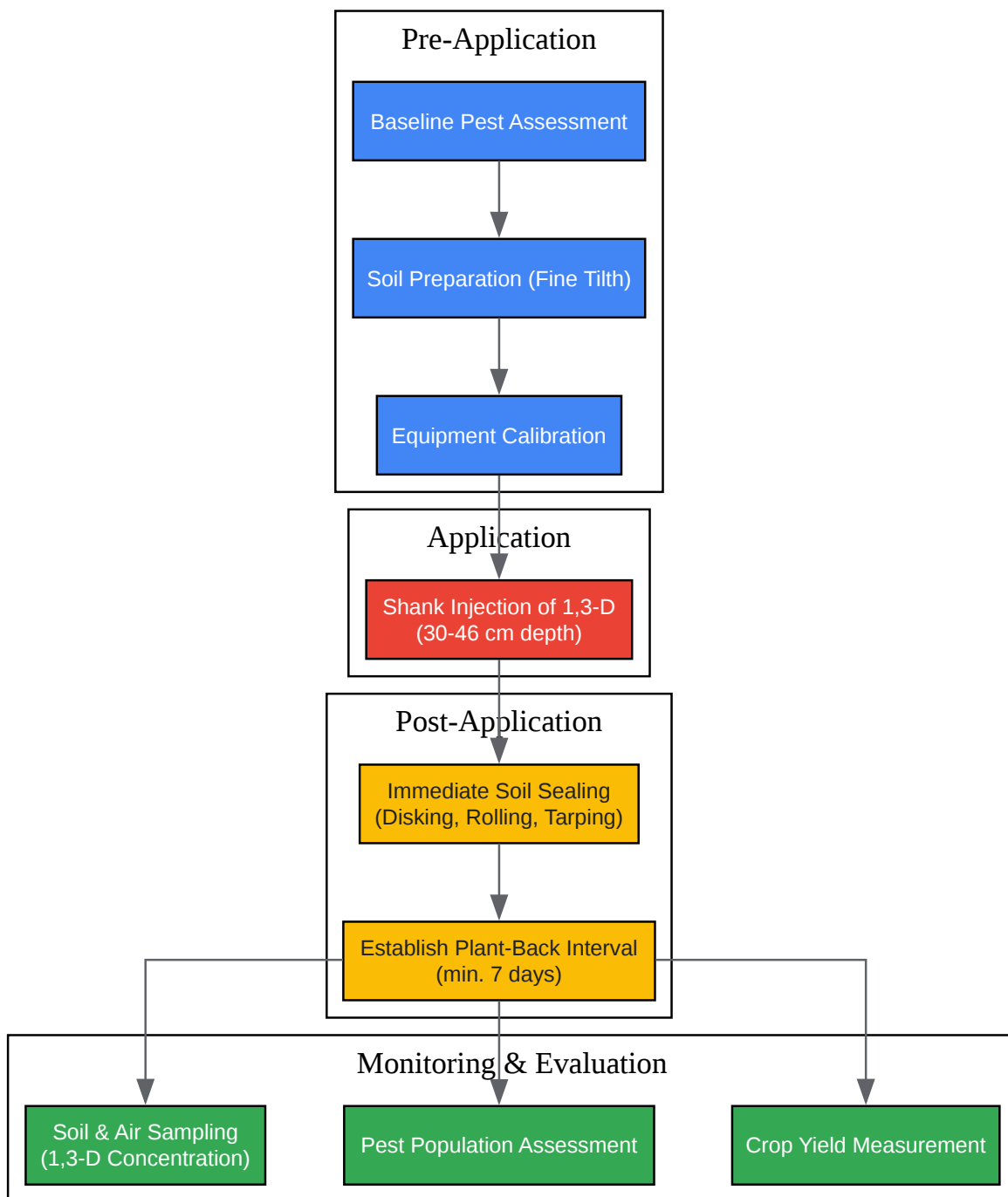
- Emulsifiable concentrate of 1,3-Dichloropropene (e.g., Telone™ EC)
- Drip irrigation system with injectors
- PPE (as listed in Protocol 3.1)
- Soil sampling equipment
- Plastic mulch or tarp (optional, but recommended to reduce emissions)[\[1\]](#)[\[10\]](#)

Procedure:

- System Setup and Pre-Application:
  - Install the drip irrigation system at the desired depth (e.g., shallow at 2.5 cm or deep at 20.3 cm).[\[11\]](#)
  - Prepare the experimental plots as described in Protocol 3.1.
  - If using plastic mulch, lay it over the beds before application.[\[10\]](#)
- Application:

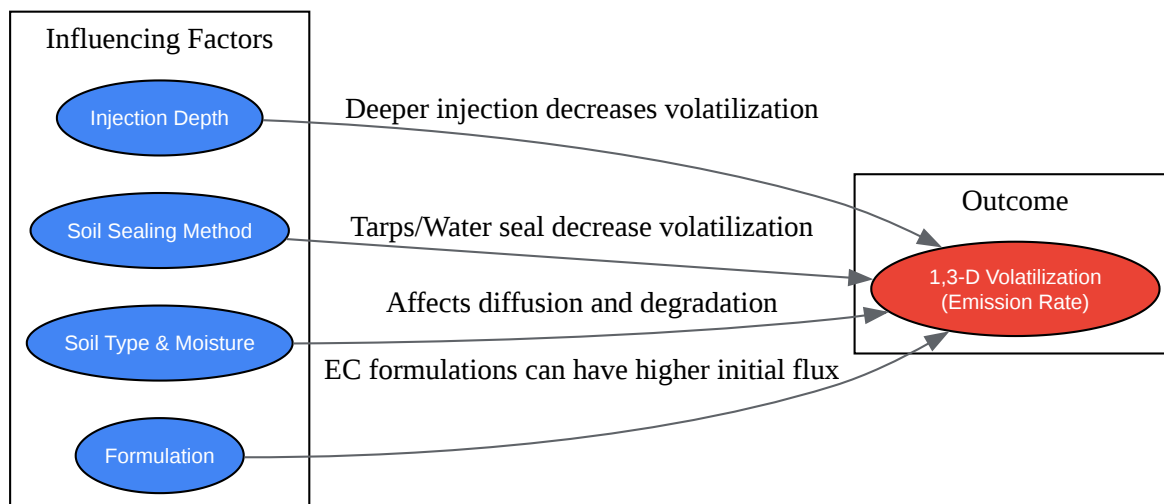
- Inject the emulsifiable 1,3-D into the irrigation water at a pre-calibrated rate.
- The amount of irrigation water used will influence the distribution of the fumigant in the soil profile.[\[12\]](#)
- Post-Injection Flushing:
  - After the required amount of fumigant has been applied, continue to run water through the system to flush any remaining product from the drip lines.[\[11\]](#)
- Post-Application Monitoring:
  - Follow the post-application monitoring steps outlined in Protocol 3.1, paying close attention to the spatial distribution of 1,3-D in the soil profile.[\[11\]](#)

## Mandatory Visualizations



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Caption: Experimental workflow for shank injection of 1,3-Dichloropropene.



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Caption: Key factors influencing the volatilization of 1,3-Dichloropropene from soil.

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